

# Personal protective equipment for handling 5-Nitrosalicylaldehyde

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## Compound of Interest

Compound Name: 5-Nitrosalicylaldehyde

Cat. No.: B15543640

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## Essential Safety and Handling Guide for 5-Nitrosalicylaldehyde

For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for the proper use and disposal of **5-Nitrosalicylaldehyde**.

Chemical Identifier:

- Name: **5-Nitrosalicylaldehyde**
- Synonyms: 2-Hydroxy-5-nitrobenzaldehyde
- CAS Number: 97-51-8
- Molecular Formula:  $C_7H_5NO_4$
- Molecular Weight: 167.12 g/mol [\[1\]](#)

## Hazard Identification and Classification

**5-Nitrosalicylaldehyde** is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed. [\[1\]](#)[\[2\]](#)

- Skin Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1][2]
- Hazardous to the aquatic environment, long-term (Chronic) - Category Chronic 2: Toxic to aquatic life with long lasting effects.[2]

Signal Word: Warning[1][2]

Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H411: Toxic to aquatic life with long lasting effects.[2]

## Personal Protective Equipment (PPE)

To ensure personal safety when handling **5-Nitrosalicylaldehyde**, the following personal protective equipment is mandatory.

Protection Type	Specification	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may also be necessary.[2]	Protects against splashes and dust, preventing serious eye irritation.
Skin Protection	Wear chemical-impermeable gloves (e.g., nitrile rubber) and fire/flammable resistant and impervious clothing.	Prevents skin contact which can cause irritation.[2]
Respiratory Protection	A dust mask is recommended. If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[2][3]	Avoids inhalation of dust which may cause respiratory irritation.[1]

## Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risk.

### Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[4]
- Avoid the formation of dust and aerosols.
- Avoid contact with skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke when using this product.[2]
- Wash hands and any exposed skin thoroughly after handling.[2]
- Use non-sparking tools to prevent ignition.
- Ensure eyewash stations and safety showers are readily accessible.[3]

## Storage:

- Store in a tightly closed, original container.[1]
- Keep in a dry, cool, and well-ventilated place.[1]
- Protect from moisture and direct sunlight.[1]

## Quantitative Toxicity Data

The following table summarizes the available acute toxicity data for **5-Nitrosalicylaldehyde**.

Test Type	Route of Exposure	Species	Dose (LD50)	Toxic Effects
Lethal Dose, 50% Kill (LD50)	Oral	Rat	799 mg/kg	Behavioral (muscle weakness), Lungs (dyspnea), Skin and Appendages (hair)[5]
Lethal Dose, 50% Kill (LD50)	Oral	Mouse	672 mg/kg	Behavioral (convulsions, muscle weakness), Skin and Appendages (hair)

Note: No occupational exposure limits (e.g., PEL, TLV) have been established for **5-Nitrosalicylaldehyde**. [4]

## Experimental Protocol: Synthesis of 5-Nitrosalicylaldehyde via Duff Reaction

This protocol is a representative example of a procedure involving **5-Nitrosalicylaldehyde**. All steps must be conducted in a chemical fume hood with appropriate PPE.

#### Materials:

- p-Nitrophenol
- Hexamethylenetetramine
- Polyphosphoric acid
- Ice water
- Dilute sodium hydroxide solution
- Dilute hydrochloric acid

#### Procedure:

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer and thermometer, combine polyphosphoric acid and p-nitrophenol.
- **Heating:** Heat the mixture with constant stirring in an oil bath to 100°C.
- **Addition of Reagent:** Slowly add hexamethylenetetramine in batches, maintaining the temperature at 100°C.
- **Reaction:** Allow the reaction to proceed for 2 hours at 100°C.
- **Quenching:** Remove the oil bath and carefully add ice water to the reaction flask with continuous stirring to cool it to room temperature. A light yellow crystal should precipitate.
- **Isolation and Neutralization:** Filter the precipitate and wash with a dilute sodium hydroxide solution to dissolve the product.
- **Precipitation:** Acidify the filtrate with dilute hydrochloric acid to a pH of 3-4 to re-precipitate the **5-Nitrosalicylaldehyde**.
- **Final Product:** Cool the mixture to 0-10°C, filter the solid product, wash with cold water, and dry under vacuum.

## Emergency and Disposal Plan

### Spill Response:

- Evacuate: Evacuate unnecessary personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Wearing appropriate PPE, sweep up the spilled solid, avoiding dust generation, and place it into a suitable, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly with soap and water.

### First Aid Measures:

- If Swallowed: Rinse mouth with water. Call a POISON CENTER or doctor if you feel unwell.  
[\[1\]](#)[\[2\]](#)
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[1\]](#)[\[2\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[2\]](#)
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Seek medical advice if you feel unwell.[\[1\]](#)

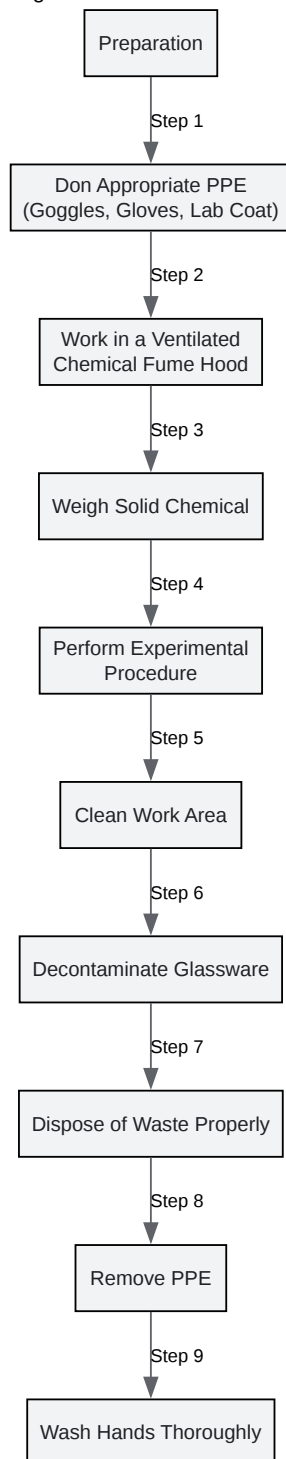
### Waste Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[6\]](#)
- Do not let the chemical enter drains as it is toxic to aquatic life.[\[2\]](#) Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[6\]](#)

## Visual Workflow Guides

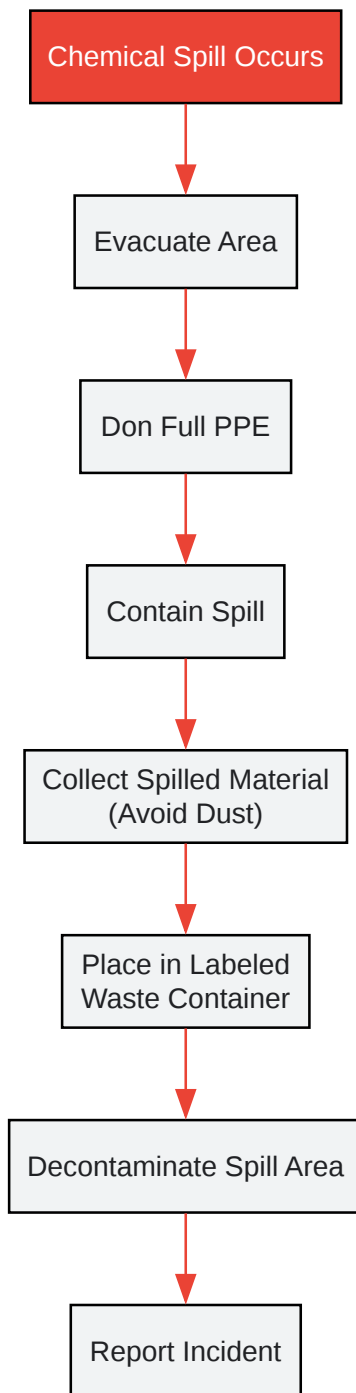
The following diagrams illustrate the key procedural workflows for handling **5-Nitrosalicylaldehyde**.

## Safe Handling Workflow for 5-Nitrosalicylaldehyde





## Spill Response Plan for 5-Nitrosalicylaldehyde

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